

An In-depth Technical Guide to Methyl (methylthio)acetate: Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl (methylthio)acetate

Cat. No.: B103809

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This guide provides comprehensive safety data and handling precautions for **Methyl (methylthio)acetate**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards.

Chemical and Physical Properties

Methyl (methylthio)acetate is a sulfur-containing organic ester recognized by its fruity, pungent, and sometimes nutty or roasted aroma.[1][2] It is found naturally in fruits like cantaloupe, papaya, and pineapple.[2] Due to its characteristic scent, it is utilized as a flavoring and fragrance agent.[3][4]

Table 1: Physical and Chemical Data for **Methyl (methylthio)acetate**

Property	Value	Source
Molecular Formula	C ₄ H ₈ O ₂ S	[1][5]
Molecular Weight	120.17 g/mol	[1]
Appearance	Clear, colorless to pale yellow liquid	[1][4][5]
Boiling Point	49-51 °C at 12 mmHg	[1]
Density	1.11 g/mL at 25 °C	
Flash Point	58 °C (136.4 °F) - closed cup	
Refractive Index	n ₂₀ /D 1.4650	
Solubility	Soluble in organic solvents; limited solubility in water	[4][5]
Storage Temperature	2-8°C	[4]

Table 2: Identification Numbers

Identifier	Value	Source
CAS Number	16630-66-3	[1][5]
EC Number	240-683-4	
FEMA Number	4003	
Beilstein/REAXYS No.	1902431	

Safety and Hazard Information

Methyl (methylthio)acetate is classified as a flammable liquid and may cause irritation.[1][3] It is essential to handle this chemical with standard laboratory safety precautions.

Table 3: GHS Hazard Classification

Hazard Class	Hazard Code	Description	Source
Flammable Liquids	H226	Flammable liquid and vapor	[1][6]
Skin Corrosion/Irritation	H315	Causes skin irritation	[7]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[7]
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation	[7]

Note: GHS classification may vary between suppliers. One aggregated report indicated that the chemical does not meet GHS hazard criteria in 52.9% of notifications.[1]

Personal Protective Equipment (PPE):

To minimize exposure, the following personal protective equipment should be worn when handling **Methyl (methylthio)acetate**:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[6][8] A face shield may be necessary for situations with a higher risk of splashing.[6]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[3][8] Butyl rubber is a recommended glove material.[9]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation is experienced, or in case of insufficient ventilation.[6][8][10] An organic gases and vapors filter (Type A) is recommended.[8]

Handling and Storage Protocols

Proper handling and storage are critical to ensure safety in the laboratory.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[8][11]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][6][11]
- Use non-sparking tools and explosion-proof equipment.[6][8]
- Ground and bond containers and receiving equipment to prevent static discharge.[6][9][11]
- Avoid direct contact with skin and eyes.[3]
- Do not breathe mists or vapors.[8]
- Wash hands thoroughly after handling.[11]

Storage:

- Store in a tightly closed container.[3][6]
- Keep in a cool, dry, and well-ventilated area.[3][11]
- Store away from heat and sources of ignition.[3][8][11]
- For materials with a low flash point, storage in a separate safety cabinet or a refrigerated room is preferable.[10] The recommended storage temperature is between 2-8°C.[4]

Emergency and First Aid Procedures

In case of accidental exposure, follow these first aid measures immediately.

Table 4: First Aid Measures

Exposure Route	Protocol	Source
Inhalation	Remove the victim to fresh air and keep them at rest in a comfortable breathing position. Seek medical attention if you feel unwell.	[6][8]
Skin Contact	Take off immediately all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes. If skin irritation occurs, seek medical advice.	[6][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice.	[6][8]
Ingestion	Rinse mouth. Seek medical advice immediately and show the container or label. Do not ingest.	[6][8][10]

Spill and Disposal Protocols

Spill Response Methodology:

A systematic approach is necessary for managing spills to prevent injury and environmental contamination.

- Evacuate and Isolate: Evacuate all non-essential personnel from the spill area. Keep personnel upwind of the spill.[8]

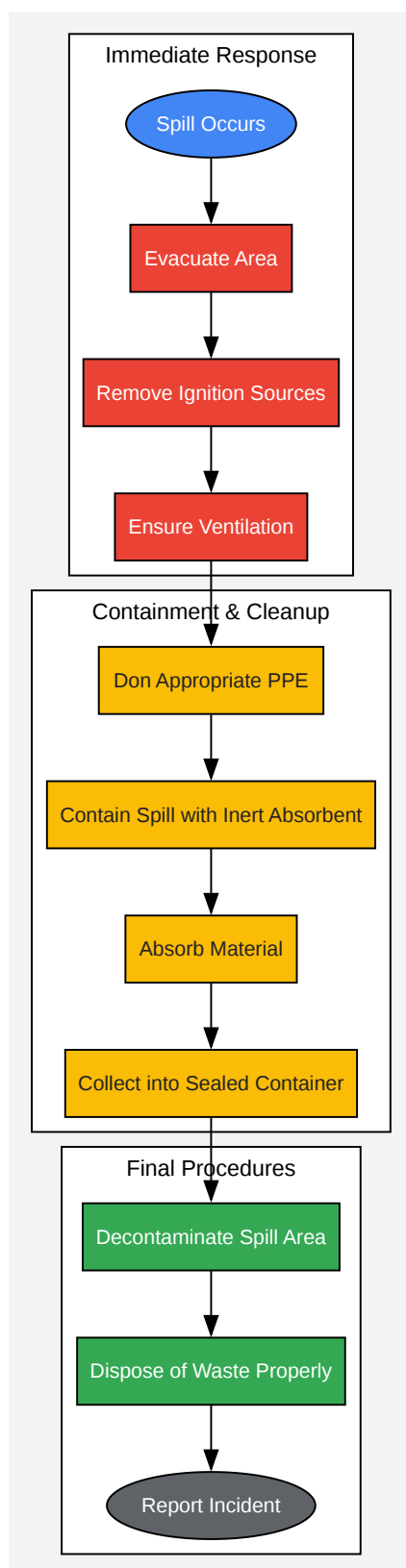
- Eliminate Ignition Sources: Immediately remove all sources of ignition, such as open flames, sparks, and hot surfaces.[\[8\]](#)[\[9\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: Stop the leak if it can be done without risk. Use an inert, non-combustible absorbent material like dry sand, earth, or vermiculite to contain the spill.[\[3\]](#)[\[9\]](#) Prevent the spill from entering sewers or confined spaces.[\[9\]](#)[\[10\]](#)
- Cleanup: Absorb the spilled material and place it into a sealed, appropriate waste disposal container.[\[9\]](#)[\[10\]](#)
- Decontaminate: Wash the spill area after cleanup is complete.[\[9\]](#)

Waste Disposal:

Dispose of the contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.[\[8\]](#)[\[11\]](#) Uncleaned containers should be handled as if they still contain the product.[\[11\]](#)

Workflow and Pathway Visualizations

The following diagram illustrates the logical workflow for responding to a chemical spill of **Methyl (methylthio)acetate**.



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Caption: Workflow for **Methyl (methylthio)acetate** Spill Response.

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